

Technical Guide: Properties & Applications of N-Boc-5-aminoisindoline in Drug Design

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Compound of Interest

Compound Name: *tert-Butyl 5-amino-2H-indole-2-carboxylate*

Cat. No.: B11757686

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Executive Summary

N-Boc-5-aminoisindoline (CAS: 264916-06-5) serves as a high-value "rigidifying spacer" and pharmacophore scaffold. Unlike flexible alkyl linkers, the indoline core provides conformational restriction, which can improve the metabolic stability and binding entropy of drug candidates. Its value lies in its orthogonal functionality:

- C5-Amine (Aniline-like): A nucleophilic handle ready for amide coupling, reductive amination, or Buchwald-Hartwig cross-coupling.
- N2-Position (Boc-Protected): A masked secondary amine that, upon deprotection, can solubilize molecules or engage in salt bridges within a binding pocket.

This guide standardizes the handling, synthesis, and application of this intermediate, resolving common nomenclature confusion between "indole" (unstable) and "indoline" (stable).

Chemical Architecture & Physicochemical Properties[1]

Nomenclature Clarification

In commercial catalogs, this compound is frequently labeled as N-Boc-5-aminoisindole. However, the structure is chemically tert-butyl 5-aminoisindoline-2-carboxylate.

- Isoindole: A 10-

aromatic system (highly reactive, prone to Diels-Alder dimerization).

- Isoindoline: The 1,3-dihydro reduced form (stable, widely used).

Key Properties Table

Property	Value / Characteristic	Relevance to Drug Design
CAS Number	264916-06-5	Unique Identifier.[1]
Molecular Formula		MW: 234.30 g/mol .
pKa (C5-NH2)	~4.5 - 5.0 (Estimated)	Low basicity (aniline-like); requires activated electrophiles for coupling.
pKa (N2-H)	~9.5 (after Boc removal)	High basicity; good for solubility and cation-pi interactions.
LogP	2.1 (Calculated)	Moderate lipophilicity; suitable for CNS penetration optimization.
PSA (Polar Surface Area)	~55	Within the "Rule of 5" limits for oral bioavailability.
Stability	Air-sensitive (C5-amine)	The aniline moiety can oxidize to purple/brown oxides if stored improperly.

Synthesis & Manufacturing Workflows

The synthesis of N-Boc-5-aminoisindoline typically proceeds via the reduction of nitro-precursors. The choice of reducing agent is critical to prevent over-reduction or side reactions

with the Boc group.

Core Synthesis Pathway

The industrial standard involves the hydrogenation of N-Boc-5-nitroisindoline.

Step 1: Protection 5-nitroisindoline +

N-Boc-5-nitroisindoline

Step 2: Reduction (Critical Step) N-Boc-5-nitroisindoline +

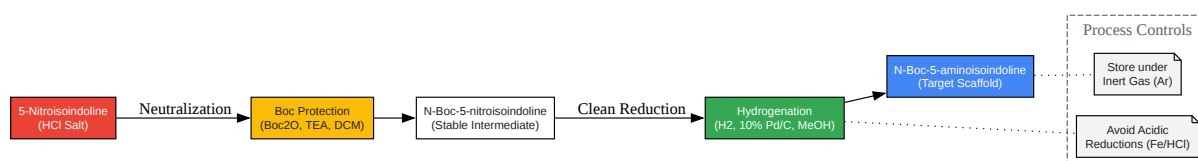
N-Boc-5-aminoisindoline



Expert Insight: Avoid using

or Fe/HCl for the reduction step if possible. While effective for nitro groups, the acidic workup required for metal reductions can prematurely cleave the Boc group (acid labile). Catalytic hydrogenation (Pd/C) is the "self-validating" choice as it proceeds at neutral pH.

Visualization: Synthesis Logic



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Caption: Optimized synthetic route ensuring Boc-integrity during nitro-reduction.

Applications in Medicinal Chemistry

PROTAC Linker Design

In Proteolysis Targeting Chimeras (PROTACs), the linker's physicochemical properties often determine the "hook effect" and cell permeability.^[2] N-Boc-5-aminoisindoline is used to build rigid linkers.

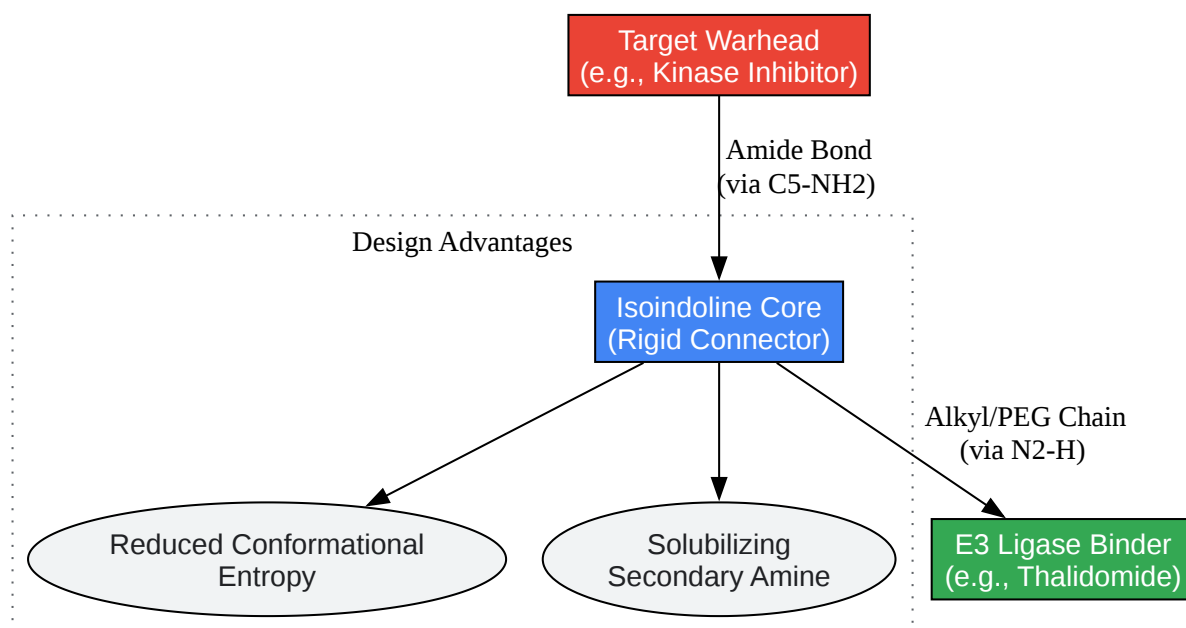
- Mechanism: The isoindoline ring restricts the rotational freedom of the linker chain. This entropic pre-organization can enhance the binary affinity for the E3 ligase (e.g., Cereblon) or the Target Protein.
- Usage: The C5-amine is coupled to the target ligand, while the N2-amine (post-deprotection) is coupled to the E3 ligase ligand (or vice versa).

Scaffold Hopping in Kinase Inhibitors

The isoindoline core acts as a bioisostere for:

- Indoles/Indazoles: Providing similar space-filling properties but with different H-bond donor/acceptor vectors.
- Tetrahydroisoquinolines: Offering a tighter steric profile (5-membered vs 6-membered fused ring).

Visualization: PROTAC Architecture



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Caption: Strategic placement of the isoindoline scaffold within a PROTAC system.

Experimental Protocols

Protocol A: Storage & Handling

- Hazard: The C5-aniline is prone to oxidation, turning the yellow solid/oil into a brown tar.
- Standard: Store at -20°C under Argon.
- Quality Check: Dissolve a small sample in DMSO-d6. If the aromatic region shows broadening or extra peaks, purify via silica flash chromatography (Hexane:EtOAc) before use.

Protocol B: Selective Boc-Deprotection

To utilize the N2-amine without damaging acid-sensitive linkers.

- Dissolution: Dissolve 1.0 eq of N-Boc-5-aminoisindoline derivative in dry Dichloromethane (DCM). Cool to 0°C.[3]
- Acid Addition: Add 10-20 eq of 4M HCl in Dioxane dropwise.
 - Note: Avoid TFA if the resulting salt is an oil; HCl salts of isoindolines often precipitate as manageable solids.
- Reaction: Stir at RT for 2 hours. Monitor by LCMS (disappearance of [M+H] peak, appearance of [M-100+H]).
- Workup: Dilute with diethyl ether to force precipitation. Filter the white/off-white solid under nitrogen.
- Free Basing (Optional): If the free base is required, partition between DCM and saturated

Protocol C: Buchwald-Hartwig Coupling (C5-Amine)

For attaching the isoindoline to aryl halides (e.g., constructing the Warhead side).

- Reagents: 1.0 eq Aryl Bromide, 1.1 eq N-Boc-5-aminoisindoline, 0.05 eq
, 0.10 eq Xantphos, 2.0 eq
- Solvent: Anhydrous 1,4-Dioxane (degassed).
- Conditions: Heat at 100°C for 12 hours in a sealed tube.
- Rationale: Xantphos is preferred for aniline-like couplings to prevent chelation issues. The Boc group generally survives these basic conditions.

References

- National Institutes of Health (NIH).Development of Phenyl-substituted Isoindolinone- and Benzimidazole-Type Cereblon Ligands for Targeted Protein Degradation. PubMed Central.

[\[Link\]](#)

- Google Patents. Compounds of Formula (I) for Treating Diseases Characterized by Excessive Cellular Proliferation (WEE1 Inhibitors).

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Sources

- 1. CAS 264916-06-5: tert-butyl 5-aminoisindoline-2-carboxyla... [\[cymitquimica.com\]](#)
- 2. [researchgate.net](#) [\[researchgate.net\]](#)
- 3. [chemrxiv.org](#) [\[chemrxiv.org\]](#)
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